

Application Notes and Protocols for R-10015

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Compound of Interest

Compound Name: R-10015

Cat. No.: B2676175

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Introduction

R-10015 is a potent and selective inhibitor of LIM domain kinase (LIMK) with an IC₅₀ of 38 nM for human LIMK1.^[1] It functions by binding to the ATP-binding pocket of LIMK.^[1] **R-10015** has demonstrated broad-spectrum antiviral activity, notably against HIV-1, by inhibiting cofilin phosphorylation, which is crucial for viral DNA synthesis, nuclear migration, and virion release.^[1] This document provides detailed protocols for the proper handling and use of **R-10015** in research settings, with a focus on recommended solvents and preparation of stock solutions.

Data Presentation: Solubility of R-10015

Quantitative data for the solubility of **R-10015** in various solvents is summarized in the table below. It is crucial to use a freshly opened container of dimethyl sulfoxide (DMSO) as it is hygroscopic, and the presence of water can significantly impact solubility.^[1]

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	62.5	152.12	Ultrasonic assistance may be required.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **R-10015** in DMSO.

Materials:

- **R-10015** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), newly opened
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Weighing:** Accurately weigh the desired amount of **R-10015** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.4109 mg of **R-10015** (Molecular Weight: 410.9 g/mol).
- **Solvent Addition:** Add the appropriate volume of fresh DMSO to the tube containing the **R-10015** powder. For 1 mL of a 10 mM solution, add 1 mL of DMSO.
- **Dissolution:**
 - Vortex the mixture vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in an ultrasonic bath for 5-10 minutes.
 - Visually inspect the solution to ensure it is clear and free of particulates.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to one year or at -80°C for up to two years.^[1]

Preparation of Working Solutions for In Vitro Assays

This protocol details the dilution of the DMSO stock solution for use in cell-based assays.

Materials:

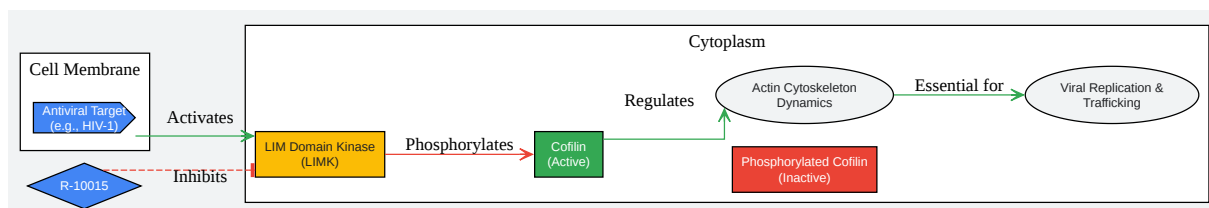
- 10 mM **R-10015** in DMSO (from Protocol 1)
- Appropriate cell culture medium (e.g., DMEM, RPMI-1640)

Procedure:

- Serial Dilutions: Perform serial dilutions of the 10 mM stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.
- Application: Add the diluted **R-10015** working solutions to your cell cultures as per your experimental design.

Signaling Pathway

The following diagram illustrates the mechanism of action of **R-10015**.



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Caption: Mechanism of **R-10015** action on the LIMK signaling pathway.

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References

- 1. medchemexpress.com [medchemexpress.com]
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